

Aspinonene CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aspinonene

Cat. No.: B15546842

[Get Quote](#)

Aspinonene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Aspinonene, a fungal secondary metabolite produced by *Aspergillus ochraceus*, presents a unique chemical architecture with largely unexplored biological potential. This technical guide provides a comprehensive overview of **Aspinonene**, consolidating all available information on its chemical identity, biosynthetic pathway, and protocols for its isolation. Notably, there is a significant gap in the scientific literature regarding its specific mechanism of action, associated signaling pathways, and quantitative biological activity data, such as IC₅₀ values. This document aims to serve as a foundational resource to stimulate and guide future research into the therapeutic promise of this intriguing natural product.

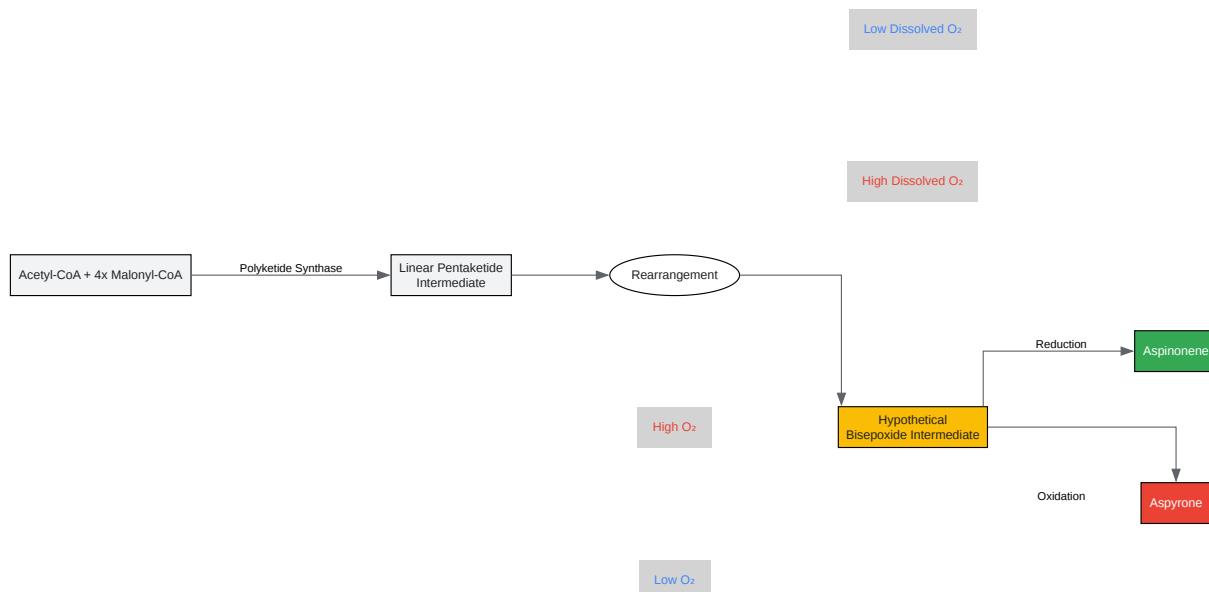
Chemical Identity

Aspinonene is a polyketide with a distinct structure featuring an epoxide ring and multiple hydroxyl groups. Its chemical identifiers are summarized in the table below for easy reference.

Identifier	Value	Source
CAS Number	157676-96-5	
Molecular Formula	C ₉ H ₁₆ O ₄	
Molecular Weight	188.22 g/mol	
IUPAC Name	(2R,3E,5S)-2-[(2R,3S)-3-methyloxiran-2-yl]hex-3-ene-1,2,5-triol	
InChI	InChI=1S/C9H16O4/c1-6(11)3-4-9(12,5-10)8-7(2)13-8/h3-4,6-8,10-12H,5H2,1-2H3/b4-3+/t6-,7-,8+,9+/m0/s1	
InChIKey	ZXCYAEKEHIEQHD-SVQZIREZSA-N	
Canonical SMILES	C[C@H]1--INVALID-LINK----INVALID-LINK--(/C=C/--INVALID-LINK--O)O	

Biosynthesis

The biosynthesis of **Aspinonene** in *Aspergillus ochraceus* is intrinsically linked to that of its co-metabolite, aspyrone. Both compounds originate from a pentaketide precursor. The proposed biosynthetic pathway involves the formation of a key bisepoxide intermediate. The fate of this intermediate is dependent on the concentration of dissolved oxygen during fermentation. In low oxygen conditions, a reduction reaction is favored, leading to the production of **Aspinonene**. Conversely, higher oxygen levels promote an oxidation reaction, resulting in the formation of aspyrone.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Aspinonene CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15546842#aspinonene-cas-number-and-chemical-identifiers\]](https://www.benchchem.com/product/b15546842#aspinonene-cas-number-and-chemical-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com